

THZ1 solubility and stock solution preparation

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Compound of Interest

Compound Name: THZ1

Cat. No.: B560666

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Technical Support Center: THZ1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **THZ1**.

THZ1 Solubility

Proper dissolution of **THZ1** is critical for accurate and reproducible experimental results. The following table summarizes the solubility of **THZ1** in common laboratory solvents.

Solvent	Solubility	Source(s)
DMSO	≥28.3 mg/mL	[1]
50 mg/mL		
100 mg/mL (156.5 mM)	[2]	
Up to at least 25 mg/ml	[3]	
Water	Insoluble	[1]
Ethanol	Insoluble	[1]

Note: The reported solubility in DMSO varies between suppliers. It is recommended to start with a lower concentration and optimize based on your specific lot of **THZ1**.

THZ1 Stock Solution Preparation

This section provides a detailed protocol for preparing a **THZ1** stock solution.

Experimental Protocol: Preparation of a 10 mM THZ1 Stock Solution in DMSO

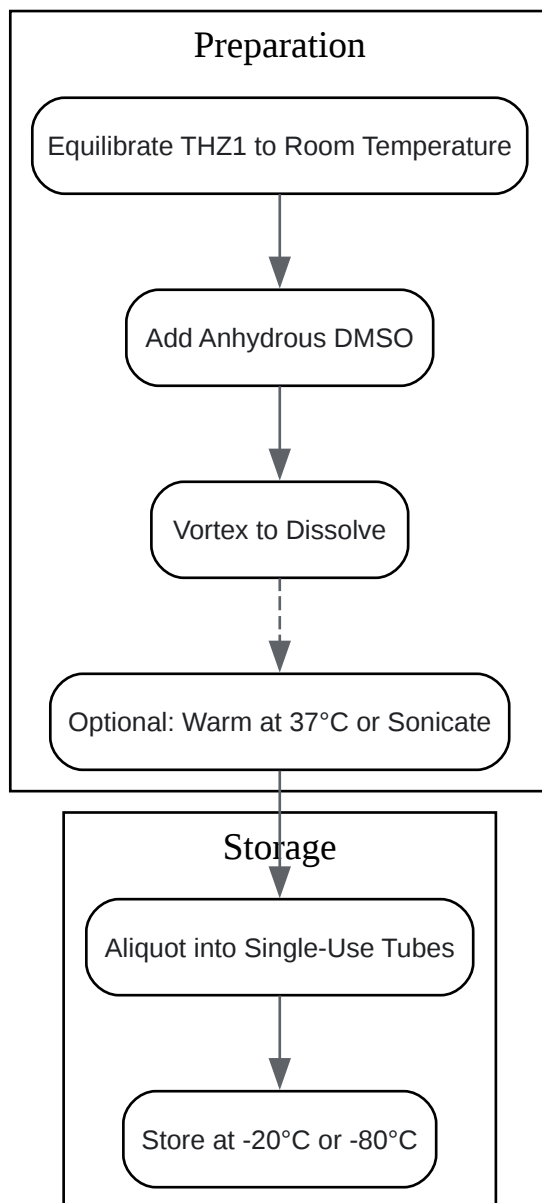
Materials:

- **THZ1** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Pre-warm **THZ1**: Allow the vial of **THZ1** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate the required amount of DMSO: To prepare a 10 mM stock solution, use the following formula: $\text{Volume of DMSO (}\mu\text{L)} = (\text{mass of THZ1 (mg)} / 566.05 \text{ (g/mol)}) * 100,000$
- Dissolve **THZ1** in DMSO: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **THZ1** powder.
- Aid dissolution (if necessary): Vortex the solution thoroughly. If the compound does not fully dissolve, you can warm the tube at 37°C for 10 minutes or use an ultrasonic bath for a short period.^[1]
- Aliquot and Store: Once the **THZ1** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to one year.^{[2][4]} It is recommended to avoid repeated freeze-thaw cycles.^[2]

Experimental Workflow for THZ1 Stock Solution Preparation



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Caption: Workflow for preparing a **THZ1** stock solution.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that may arise during the handling and use of **THZ1**.

Q1: My **THZ1** is not dissolving completely in DMSO.

A1:

- Use fresh, anhydrous DMSO: DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of **THZ1**.[\[2\]](#)
- Gently warm the solution: Warming the solution at 37°C for a short period can aid dissolution.[\[1\]](#)
- Use sonication: A brief sonication in an ultrasonic bath can help to break up any clumps and facilitate dissolution.[\[1\]](#)
- Check the concentration: You may be trying to prepare a solution that is above the solubility limit for your specific lot of **THZ1**. Try preparing a more dilute stock solution.

Q2: I see precipitation in my **THZ1** stock solution after freezing and thawing.

A2:

- Avoid repeated freeze-thaw cycles: It is highly recommended to aliquot the stock solution into single-use volumes to minimize the number of times the solution is frozen and thawed.[\[2\]](#)
- Re-dissolve before use: If you observe precipitation, warm the vial to 37°C and vortex until the precipitate is completely re-dissolved before making your working solutions.

Q3: What are the recommended storage conditions for **THZ1** stock solutions?

A3:

- Short-term storage: Store aliquots at -20°C for up to 1 month.[\[2\]](#)[\[4\]](#)
- Long-term storage: For storage longer than one month, it is recommended to store aliquots at -80°C for up to a year.[\[2\]](#)[\[5\]](#)

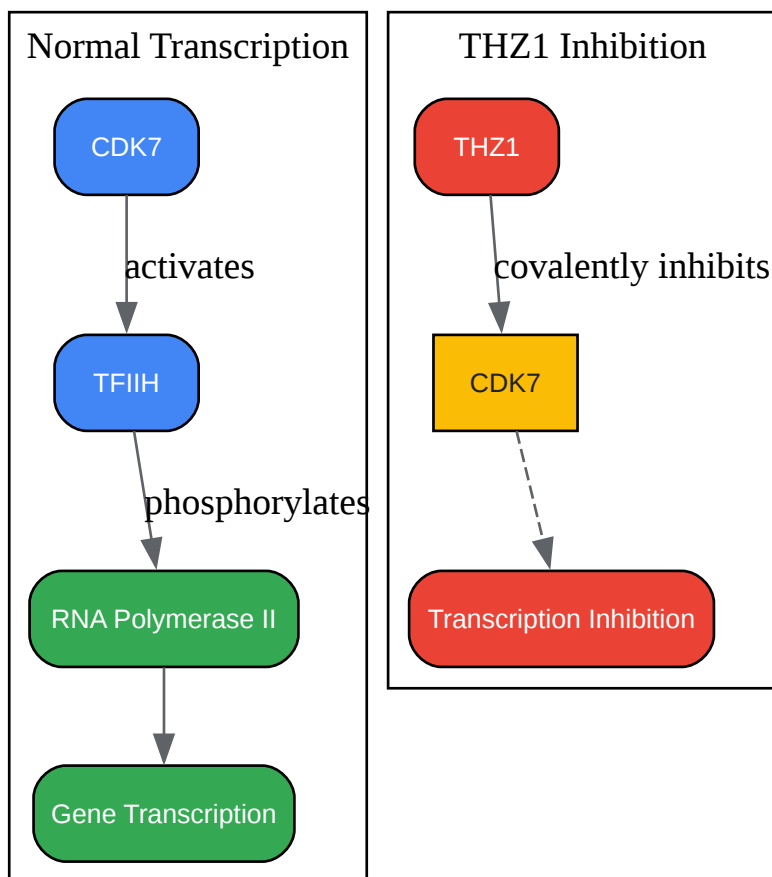
Q4: Can I dissolve **THZ1** in aqueous buffers?

A4: No, **THZ1** is insoluble in water.[1] It should first be dissolved in DMSO to make a concentrated stock solution, which can then be further diluted into aqueous buffers or cell culture media for experiments. Ensure the final concentration of DMSO in your assay is low enough to not affect your experimental system.

THZ1 Signaling Pathway

THZ1 is a potent and selective covalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7). CDK7 is a key component of the transcription factor IIH (TFIIH) complex and the CDK-activating kinase (CAK) complex. By inhibiting CDK7, **THZ1** disrupts the phosphorylation of the C-terminal domain (CTD) of RNA Polymerase II (Pol II), which is essential for the initiation and elongation phases of transcription. This leads to the suppression of transcription of a subset of genes, including many oncogenes, making **THZ1** a compound of interest in cancer research.

Simplified Signaling Pathway of THZ1 Action



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